

Essential Safety and Disposal Procedures for (S)-GLPG0974

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Compound of Interest

Compound Name: (S)-GLPG0974

Cat. No.: B10861163

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(S)-GLPG0974 is a research chemical and should be handled only by trained professionals in a laboratory setting. The following information is intended to provide guidance on safety and disposal in the absence of a specific Safety Data Sheet (SDS). All procedures must be conducted in accordance with institutional, local, state, and federal regulations.

(S)-GLPG0974 is an experimental drug that functions as a potent and selective antagonist for the free fatty acid receptor 2 (FFA2), also known as GPR43.^{[1][2][3]} It is primarily used as a pharmacological tool in research settings to investigate the role of the FFA2 receptor.^[3] Given its nature as a bioactive small molecule, proper handling and disposal are crucial to ensure the safety of laboratory personnel and to prevent environmental contamination.

Summary of Key Compound Data

The following table summarizes essential information for **(S)-GLPG0974**, compiled from available research and supplier data.

Property	Value
IUPAC Name	4-[[[(2R)-1-(1-benzothiophene-3-carbonyl)-2-methylazetidine-2-carbonyl]-[(3-chlorophenyl)methyl]amino]butanoic acid
Synonyms	GLPG0974
Molecular Formula	C ₂₅ H ₂₅ ClN ₂ O ₄ S
Molar Mass	485.00 g·mol ⁻¹
Mechanism of Action	Potent and selective antagonist of Free Fatty Acid Receptor 2 (FFA2/GPR43)
IC ₅₀	9 nM

Experimental Protocols for Proper Disposal

Since a specific Safety Data Sheet (SDS) for **(S)-GLPG0974** with detailed disposal instructions is not publicly available, researchers must adhere to general best practices for the disposal of chemical waste in a laboratory setting. The overriding principle is that no laboratory activity should begin without a clear plan for the disposal of all generated waste.^[4]

Step 1: Waste Identification and Segregation

- Classify the Waste: Treat all materials contaminated with **(S)-GLPG0974** as hazardous chemical waste. This includes:
 - Unused or expired pure compound.
 - Solutions containing **(S)-GLPG0974**.
 - Contaminated lab supplies (e.g., pipette tips, vials, gloves, absorbent paper).
 - Contaminated personal protective equipment (PPE).
- Segregate Waste Streams: Do not mix **(S)-GLPG0974** waste with other waste types unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.^[5]

- Solid Waste: Collect chemically contaminated solid waste, such as gloves and vials, in a designated, clearly labeled container lined with a durable plastic bag.^[6]
- Liquid Waste: Collect liquid waste containing **(S)-GLPG0974** in a dedicated, leak-proof, and chemically compatible container.^[7] For instance, acids and bases should not be stored in metal containers.^[7]
- Sharps Waste: Any sharps (needles, scalpels) contaminated with **(S)-GLPG0974** should be disposed of in a designated sharps container that is puncture-resistant and leak-proof.

Step 2: Waste Containerization and Labeling

- Use Appropriate Containers: Ensure all waste containers are in good condition, compatible with the chemical waste, and can be securely sealed.^[5] Do not fill liquid waste containers to more than 90% capacity to prevent spills.^[7]
- Label Containers Clearly: All waste containers must be labeled with a "Hazardous Waste" tag as soon as the first drop of waste is added.^[8] The label should include:
 - The full chemical name: "**(S)-GLPG0974**".
 - An accurate list of all other constituents and their approximate percentages.
 - The date the waste was first added.
 - The specific hazards associated with the waste (e.g., "Toxic," "Irritant").

Step 3: Storage and Handling

- Designated Storage Area: Store sealed waste containers in a designated satellite accumulation area (SAA) within the laboratory.^[8] This area should be secure, well-ventilated (such as in a fume hood), and have secondary containment to catch any potential leaks.^[7]
- Personal Protective Equipment (PPE): Always wear appropriate PPE when handling **(S)-GLPG0974** and its waste. This includes, at a minimum:
 - A lab coat.

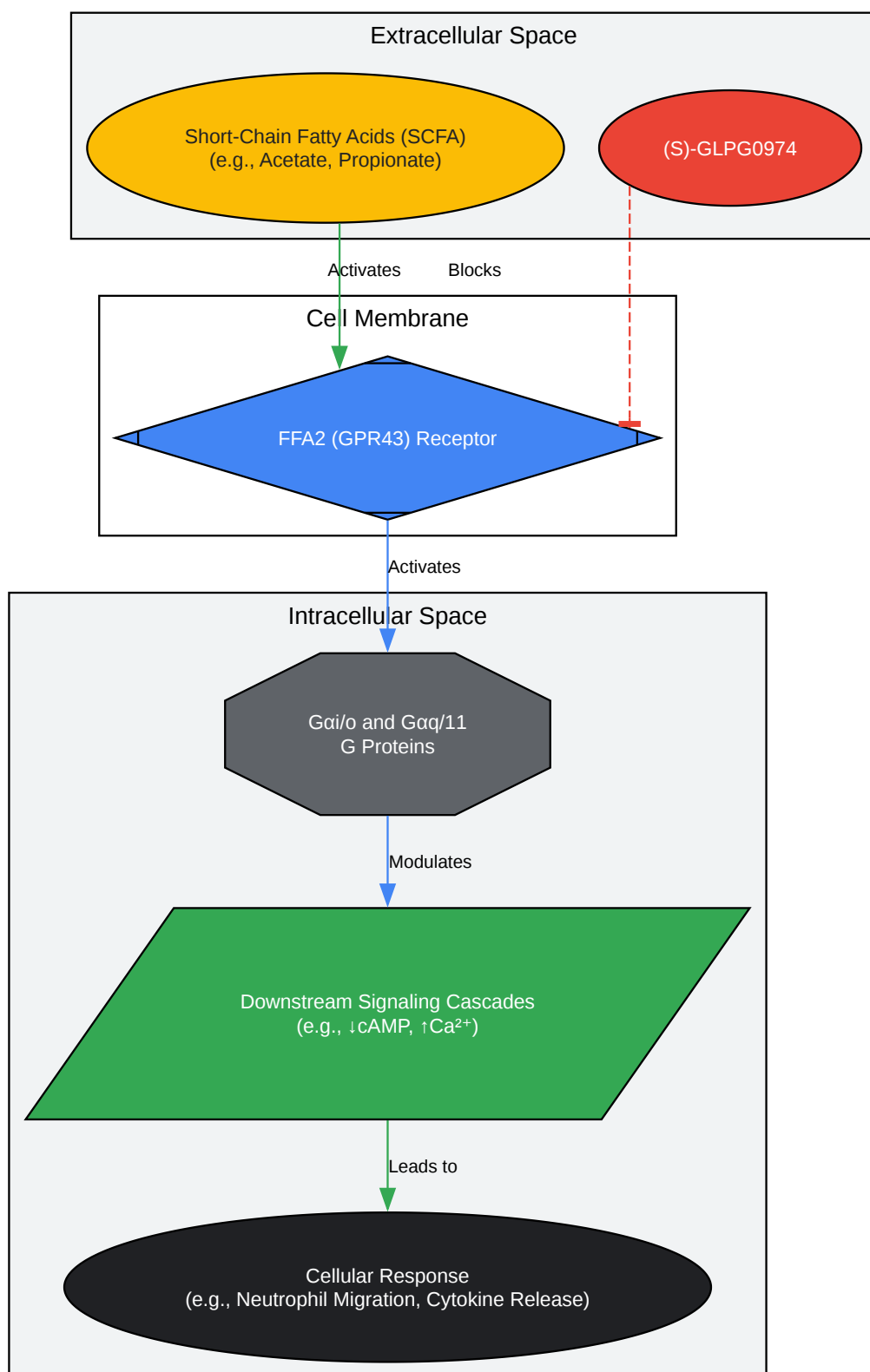
- Safety glasses or goggles.
- Chemical-resistant gloves.

Step 4: Final Disposal

- Contact EHS: Never dispose of **(S)-GLPG0974** or its contaminated materials down the drain or in the regular trash.
- Arrange for Pickup: Follow your institution's procedures to request a hazardous waste pickup from the EHS department or a licensed hazardous waste disposal contractor.[\[8\]](#)[\[9\]](#) The waste will typically be transported to a specialized facility for incineration or other approved treatment methods.[\[10\]](#)

(S)-GLPG0974 Mechanism of Action Visualization

(S)-GLPG0974 acts as an antagonist at the Free Fatty Acid Receptor 2 (FFA2), a G protein-coupled receptor (GPCR).[\[2\]](#) When activated by its endogenous ligands, short-chain fatty acids (SCFAs), FFA2 can couple to different G proteins (primarily G α i/o and G α q/11) to initiate downstream signaling cascades that modulate inflammation and metabolic processes.[\[11\]](#)[\[12\]](#) [\[13\]](#) **(S)-GLPG0974** blocks this activation, thereby inhibiting these downstream effects, such as neutrophil migration.[\[2\]](#)[\[14\]](#)



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Caption: FFA2 (GPR43) signaling pathway and inhibition by **(S)-GLPG0974**.

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